

health and safety handling precautions for 4,4'-dichloro diphenyl sulfide

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Compound of Interest

Compound Name: 4,4'-Dichloro Diphenyl Sulfide

Cat. No.: B1583840

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An In-depth Technical Guide to the Health and Safety Handling of 4,4'-Dichlorodiphenyl Sulfone

Introduction: A Proactive Approach to Safety

4,4'-Dichlorodiphenyl sulfone (DCDPS) is an organosulfur compound with the formula $(\text{ClC}_6\text{H}_4)_2\text{SO}_2$. It serves as a vital monomer in the synthesis of high-performance polymers, such as polyethersulfone (PES), valued for their thermal stability and mechanical strength^[1]. While its utility in materials science is significant, its handling demands a comprehensive understanding of its toxicological profile and chemical properties to ensure the safety of researchers and laboratory personnel. This guide moves beyond a simple recitation of safety data sheet (SDS) information, providing a structured, in-depth framework for risk assessment and safe handling. The core philosophy is proactive risk mitigation, grounded in the scientific principles of chemical safety and the hierarchy of hazard controls.

Section 1: Compound Identification and Physicochemical Properties

A foundational understanding of a chemical's physical properties is the first step in a robust safety assessment. These properties dictate its behavior in a laboratory setting, influencing choices regarding storage, handling, and emergency response. DCDPS is a stable solid under standard conditions, but its potential to form combustible dust and its reactivity profile warrant careful consideration^[2].

Property	Value	Source(s)
Chemical Name	1,1'-Sulfonylbis(4-chlorobenzene)	[1]
Synonyms	Bis(4-chlorophenyl) sulfone, DCDPS, p,p'-Dichlorodiphenyl sulfone	[1] [2] [3]
CAS Number	80-07-9	[2] [4]
Molecular Formula	C ₁₂ H ₈ Cl ₂ O ₂ S	[1] [5]
Molar Mass	287.16 g/mol	[1] [5]
Appearance	White to off-white powder, crystals, or flakes	[4]
Melting Point	146 - 151 °C (295 - 304 °F)	[2]
Boiling Point	397 °C (747 °F)	[1] [2]
Solubility	Insoluble in water. Soluble in acetone, hot alcohols, and aromatics.	[4] [6] [7]
Flash Point	233 °C (451.4 °F)	[2]

Section 2: Hazard Identification and Toxicological Profile

The primary driver for all safety protocols is the inherent hazard of the substance. 4,4'-Dichlorodiphenyl sulfone is classified as hazardous, primarily due to its effects on the eyes and its environmental toxicity. While acute oral toxicity appears low in animal models, the lack of comprehensive human data necessitates a cautious approach, treating the compound as potentially harmful via all exposure routes.

GHS Hazard Classification:

- Serious Eye Irritation (Category 2): H319 - Causes serious eye irritation[\[2\]](#)[\[8\]](#).

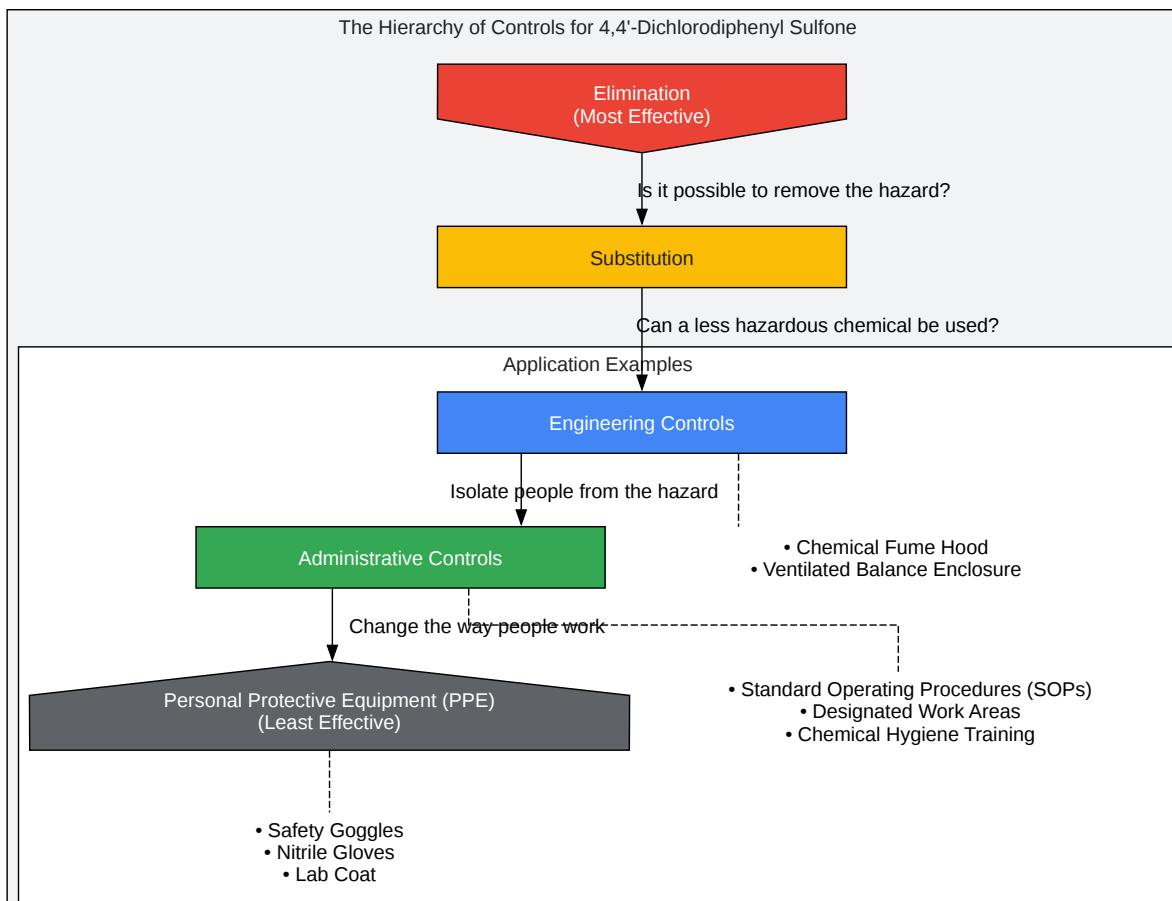
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 2): H411 - Toxic to aquatic life with long lasting effects[5][8].
- Combustible Dust: May form combustible dust concentrations in air[2].

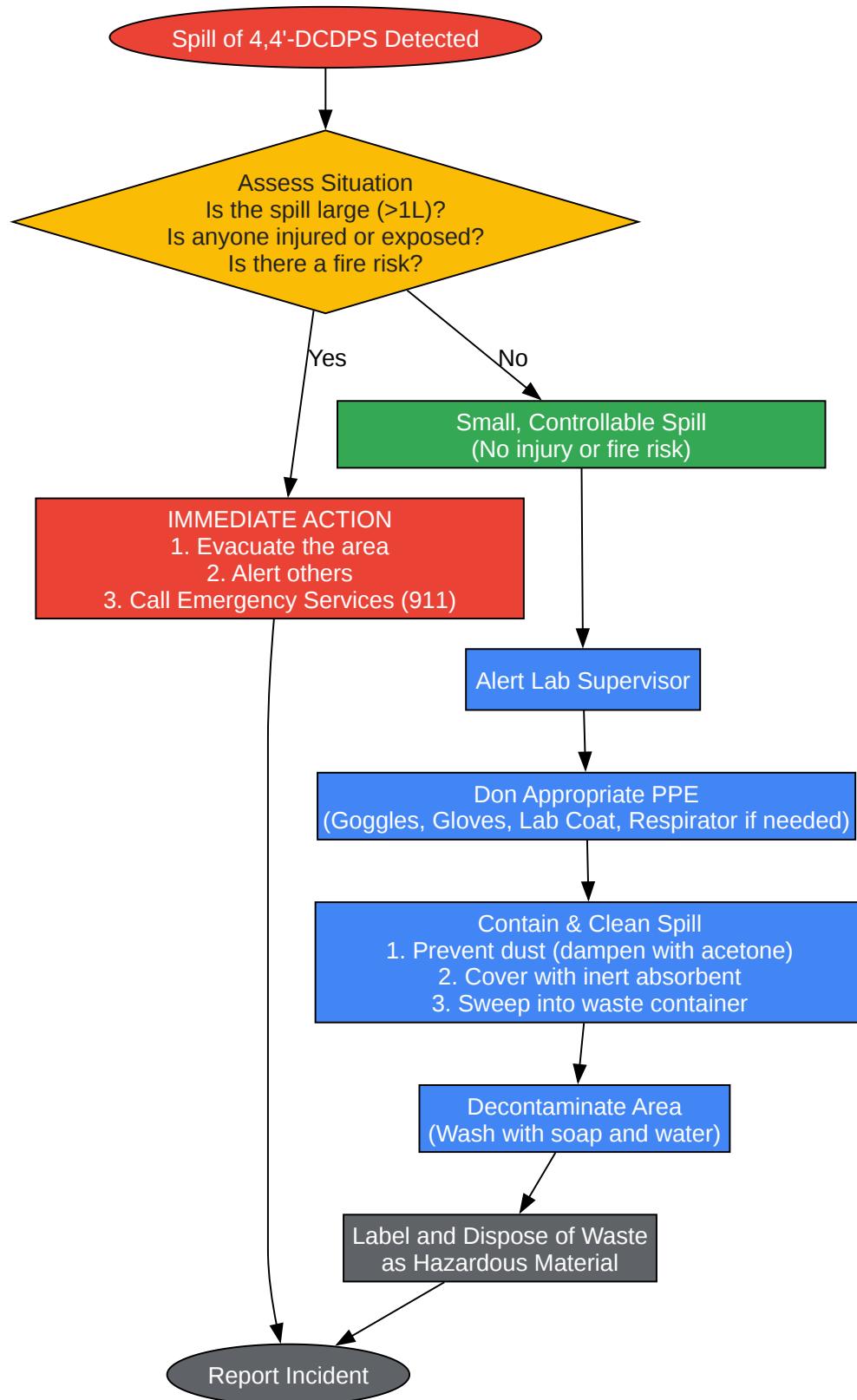
Toxicological Summary:

Route of Exposure	Finding	Data
Oral (Acute)	Low toxicity observed in animal studies.	LD50 (Rat): 5,189 mg/kg[8] LD50 (Mouse): 24 g/kg[2][8]
Dermal	May cause skin irritation upon contact.	No skin irritation observed in a 24h rabbit study[8]. However, other sources suggest it may cause mild irritation[9].
Inhalation	Dust may be irritating to the respiratory tract. May be harmful if inhaled.	[2][9][10]
Eye Contact	Causes serious eye irritation.	Classified as Category 2[2][8].
Chronic Exposure	Limited data available. Animal studies suggest potential for bioaccumulation and adverse effects on the central nervous system and liver with chronic exposure.	[9]
Hazardous Decomposition	When heated to decomposition, it emits very toxic fumes.	Products include carbon monoxide, carbon dioxide, hydrogen chloride, and sulfur oxides[4][6][10].

Section 3: The Hierarchy of Controls - A Risk-Based Approach

Effective safety management is not merely about wearing gloves and goggles; it is a systematic process of reducing risk. The Hierarchy of Controls is a framework that prioritizes safety interventions from most to least effective. Applying this to DCDPS provides a logical structure for risk mitigation.



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